

Essential Safety and Operational Guidance for 3-Bromo-2-fluorobenzaldehyde

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Compound of Interest

Compound Name: **3-Bromo-2-fluorobenzaldehyde**

Cat. No.: **B121081**

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, critical safety and logistical information for the handling and disposal of **3-Bromo-2-fluorobenzaldehyde** (CAS No. 149947-15-9). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Hazard Identification and Classification

3-Bromo-2-fluorobenzaldehyde is a chemical compound that requires careful handling due to its hazardous properties. It is classified as a warning-level hazard. The primary routes of exposure are ingestion, skin contact, and eye contact.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Serious Eye Damage/Irritation	2/2A	H319: Causes serious eye irritation[1][2][3][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3][4]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[2][3][4]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Bromo-2-fluorobenzaldehyde** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₇ H ₄ BrFO
Molecular Weight	203.01 g/mol
Appearance	Off-white to light yellow solid, powder, or crystal[2][5]
Melting Point	43 - 46 °C (109.4 - 114.8 °F)[2]
Flash Point	> 110 °C (> 230 °F)[2]
Solubility	Slightly soluble in water[6]
Stability	Light sensitive; store under an inert atmosphere[2]

Personal Protective Equipment (PPE)

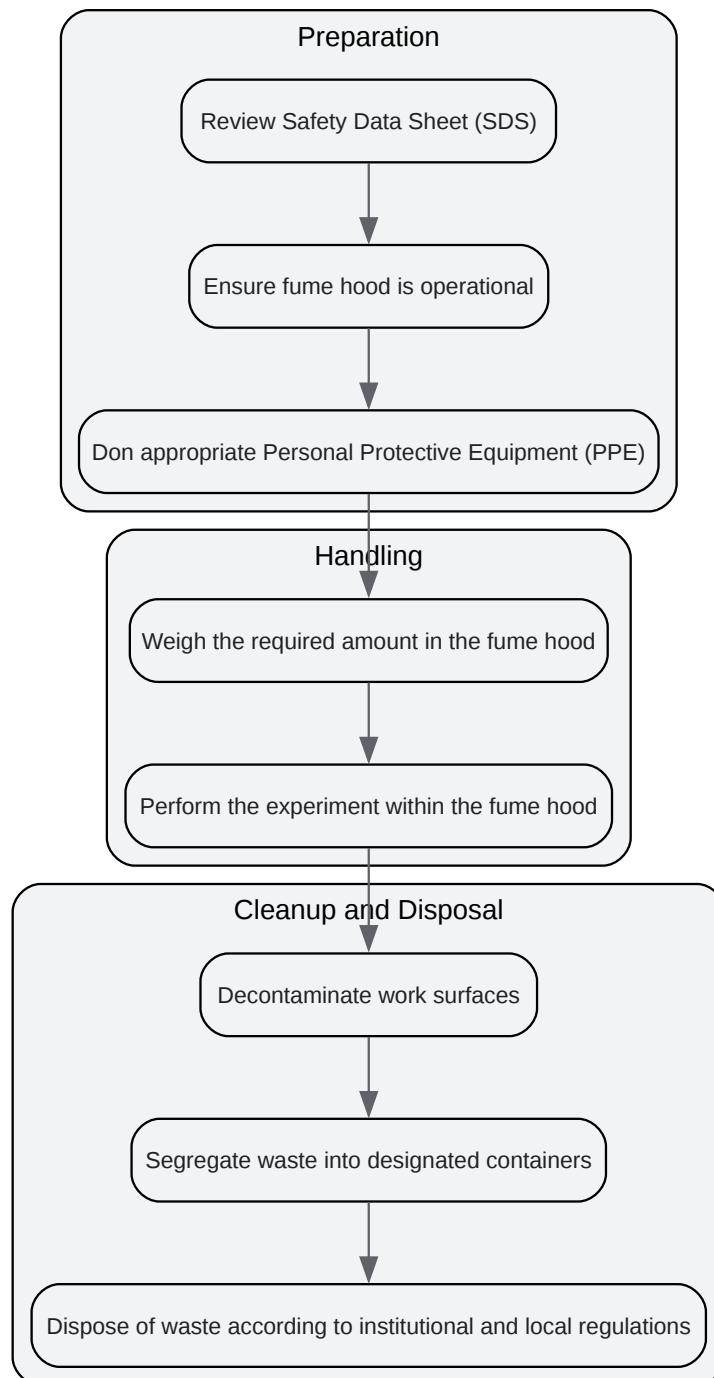
The following personal protective equipment is mandatory when handling **3-Bromo-2-fluorobenzaldehyde** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[3][7][8]	Protects against splashes and dust, preventing serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).[3][7][9]	Prevents skin contact and irritation.
Body Protection	Laboratory coat, buttoned, and covering as much skin as possible.[3][7]	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust or vapors are generated, a NIOSH-approved respirator is required.[2][3]	Prevents respiratory tract irritation.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **3-Bromo-2-fluorobenzaldehyde** is critical. The following workflow outlines the necessary steps from preparation to cleanup.

Workflow for Safe Handling of 3-Bromo-2-fluorobenzaldehyde

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